

Two-Photon Spectroscopy of Rubidium-87

Hyperfine Levels: Application Notes and Protocols

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Compound of Interest

Compound Name: *Rubidium-87*

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This document provides a detailed guide to performing two-photon spectroscopy of **Rubidium-87** (^{87}Rb) hyperfine levels, with a focus on the $5S_{1/2} \rightarrow 5D_{5/2}$ transition. This technique offers a powerful tool for high-precision measurements in atomic physics and has applications in frequency standards and quantum information processing. The provided protocols are intended to be a comprehensive resource for setting up and conducting such experiments in a laboratory setting.

Introduction

Two-photon spectroscopy is a nonlinear optical technique where an atom absorbs two photons simultaneously to transition to a higher energy level. A key advantage of this method is the ability to achieve Doppler-free spectroscopy. By using two counter-propagating laser beams, the first-order Doppler shifts experienced by the atoms cancel out, enabling the resolution of narrow spectral features such as hyperfine structures.^{[1][2]}

The $5S_{1/2} \rightarrow 5D_{5/2}$ transition in ^{87}Rb is of particular interest due to its relatively strong transition probability, enhanced by the proximity of the $5P_{3/2}$ intermediate state.^[3] The subsequent fluorescence from the decay of the $5D_{5/2}$ state provides a convenient signal for detection.^[4]

Quantitative Data: Hyperfine Structure of ^{87}Rb

The hyperfine structure arises from the interaction between the nuclear spin (I) and the total electronic angular momentum (J). For ^{87}Rb , the nuclear spin is $I = 3/2$. The total angular momentum is given by $F = I + J$. The energy shift of each hyperfine level is determined by the magnetic dipole constant (A) and the electric quadrupole constant (B).

Table 1: Hyperfine Structure Data for the $5S_{1/2}$ and $5D_{5/2}$ Levels of ^{87}Rb

| Atomic State | J | F | Hyperfine Constant A (MHz) | Hyperfine Constant B (MHz) | Energy Shift (MHz) | Relative Energy (MHz) |
|--------------|----------|----------|----------------------------|----------------------------|--------------------|-----------------------|
| $5S_{1/2}$ | 1/2 | 2 | 3417.34 | 0 | +2563.01 | 0 |
| 1 | -4271.68 | -6834.69 | | | | |
| $5D_{5/2}$ | 5/2 | 4 | -8.4 | 1.8 | -29.4 | 0 |
| 3 | -22.8 | 6.6 | | | | |
| 2 | -12.6 | 16.8 | | | | |
| 1 | 2.4 | 31.8 | | | | |

Note: The energy shifts for the $5D_{5/2}$ level were calculated using the formula for hyperfine energy shifts and the provided A and B constants. The relative energies are calculated with respect to the lowest energy hyperfine level of each state.

Experimental Protocols

This section outlines a detailed protocol for performing Doppler-free two-photon spectroscopy of the ^{87}Rb $5S_{1/2} \rightarrow 5D_{5/2}$ transition.

Experimental Setup

A typical experimental setup consists of the following components:

- Tunable Diode Laser: An external cavity diode laser (ECDL) operating at approximately 778 nm is required to excite the two-photon transition. The laser should have a narrow linewidth

and be frequency-tunable over a range of a few GHz.[1][2]

- Rubidium Vapor Cell: A glass cell containing a small amount of ^{87}Rb . The cell is typically heated to increase the vapor pressure and thus the atomic density.
- Optics:
 - Optical Isolator: To prevent back-reflections into the laser cavity, which can cause instability.
 - Beam Splitter: To divide the laser beam into a pump and a probe beam.
 - Neutral Density Filters: To control the power of the laser beams.
 - Lenses: To focus the laser beams into the vapor cell.
 - Mirrors: To direct the laser beams.
 - Quarter-Wave Plate: Can be used to control the polarization of the light.
- Detection System:
 - Photomultiplier Tube (PMT): To detect the fluorescence emitted from the rubidium atoms.
 - Interference Filter: To select the specific wavelength of the fluorescence (e.g., 420 nm from the $6P_{3/2} \rightarrow 5S_{1/2}$ decay).
 - Lock-in Amplifier: To improve the signal-to-noise ratio by modulating the laser frequency and detecting the signal at the modulation frequency.
- Frequency Calibration:
 - Fabry-Pérot Interferometer: To provide frequency markers for calibrating the laser frequency scan.

Step-by-Step Procedure

- Laser Setup and Alignment:

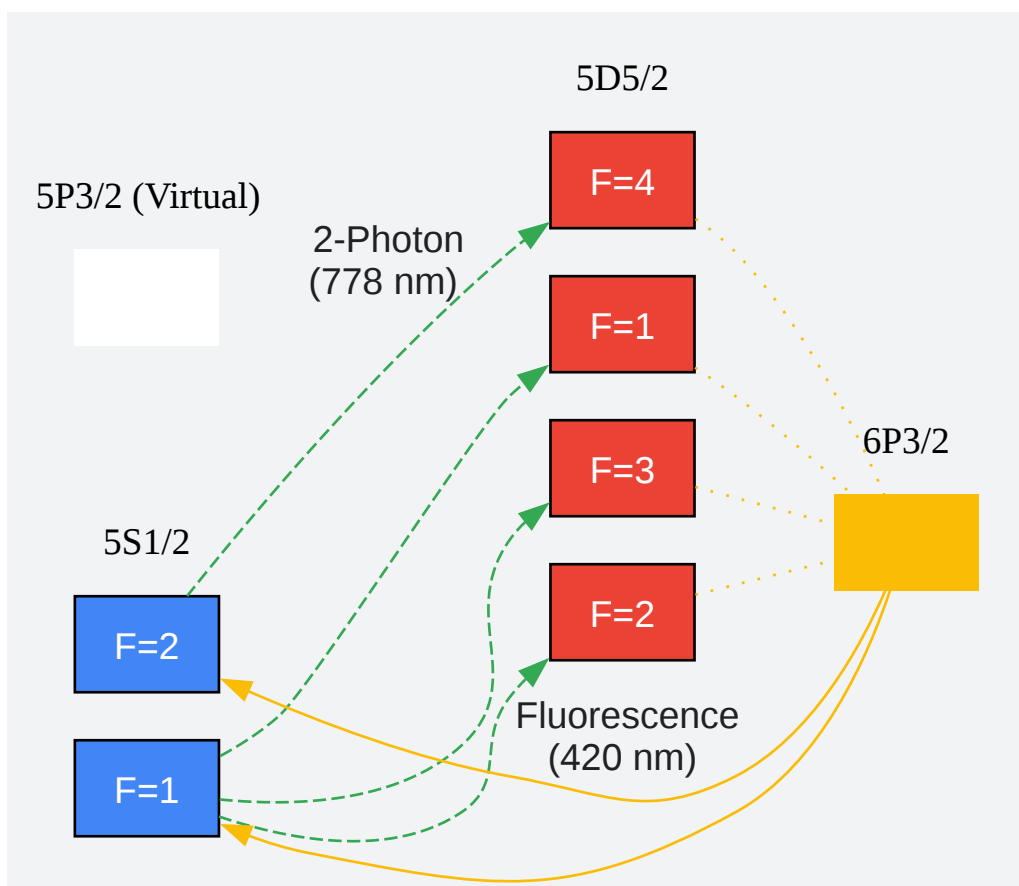
- Set up the ECDL and ensure it is operating at the correct wavelength (around 778 nm).
- Align the laser beam through the optical isolator.
- Use the beam splitter to create two counter-propagating beams of approximately equal intensity.
- Align the beams to be collinear and pass through the center of the ^{87}Rb vapor cell.
- Focus the beams to a small spot size within the cell to increase the two-photon absorption probability.
- Ensure the retro-reflected beam is perfectly aligned back onto the path of the incident beam for optimal Doppler cancellation.
- Fluorescence Detection:
 - Position the PMT perpendicular to the laser beam path to collect the fluorescence from the excited atoms.
 - Place the interference filter in front of the PMT to isolate the desired fluorescence wavelength.
 - Connect the PMT output to the lock-in amplifier.
- Data Acquisition:
 - Apply a sinusoidal modulation to the laser frequency using the laser controller's modulation input.
 - Scan the central frequency of the laser across the expected two-photon resonance.
 - Simultaneously record the output of the PMT (demodulated by the lock-in amplifier) and the transmission signal from the Fabry-Pérot interferometer.
 - The lock-in amplifier will output a derivative-like signal, where the zero-crossings correspond to the peaks of the absorption lines.

- Data Analysis:
 - Use the transmission peaks of the Fabry-Pérot interferometer, whose free spectral range is known, to calibrate the frequency axis of the recorded spectrum.
 - Identify the hyperfine transition peaks in the two-photon spectrum.
 - Measure the frequency separations between the hyperfine peaks to determine the hyperfine splitting of the $5S_{1/2}$ and $5D_{5/2}$ states.

Visualizations

Energy Level Diagram and Two-Photon Transition

The following diagram illustrates the relevant energy levels of ^{87}Rb and the two-photon excitation and subsequent fluorescence decay pathway.

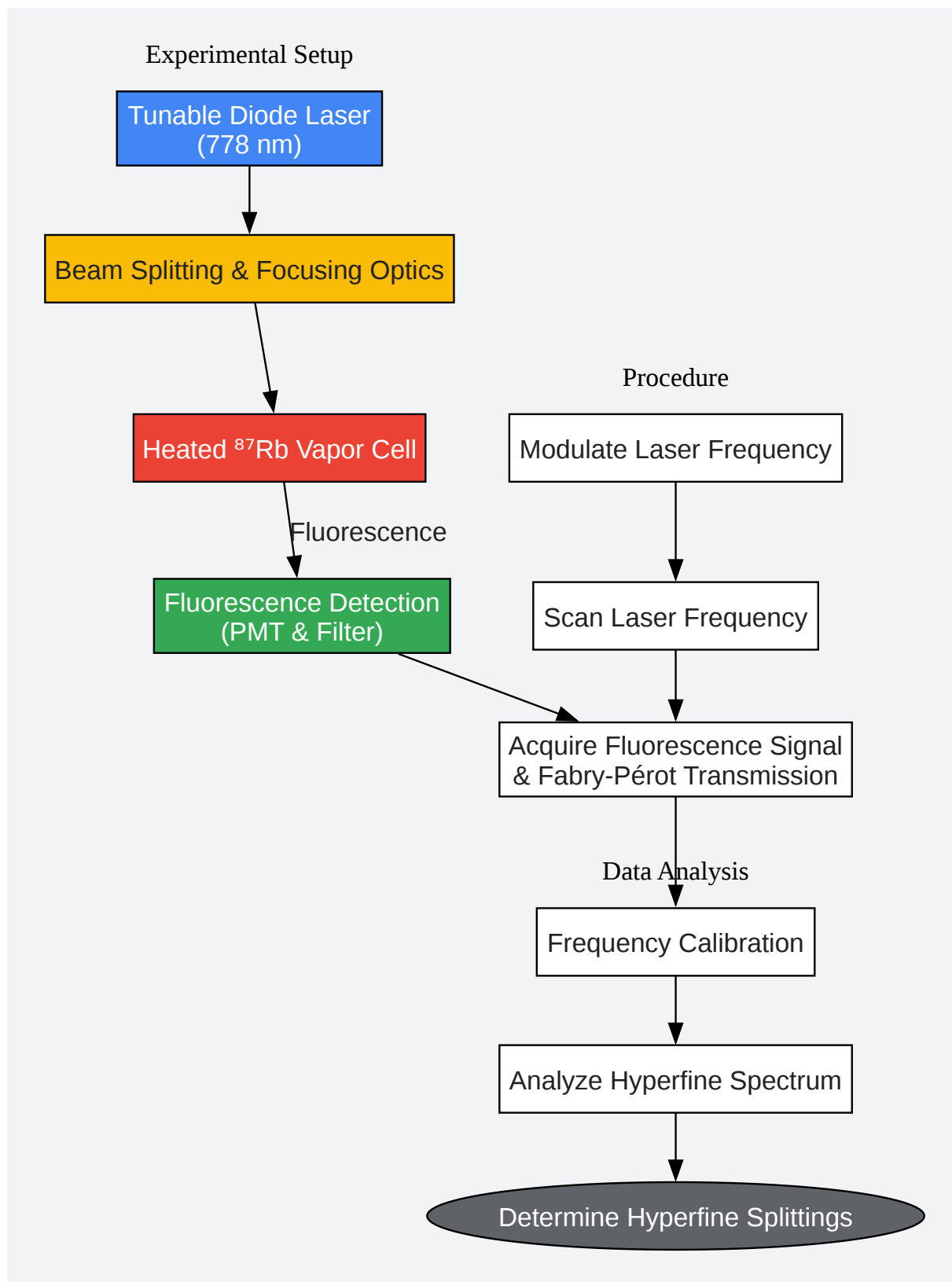


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Caption: Energy level diagram of ^{87}Rb showing the two-photon transition.

Experimental Workflow

The logical flow of the experimental procedure is depicted in the following diagram.



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Caption: Workflow for two-photon spectroscopy of ^{87}Rb .

Selection Rules for the $5S_{1/2} \rightarrow 5D_{5/2}$ Two-Photon Transition

For a two-photon transition, the selection rules for the total angular momentum F are $\Delta F = 0, \pm 1, \pm 2$. For the $5S_{1/2} \rightarrow 5D_{5/2}$ transition in ^{87}Rb , the allowed transitions are:

- From the $5S_{1/2}$ ($F=2$) ground state, transitions to the $5D_{5/2}$ ($F=4, 3, 2, 1, 0$) excited states are possible.
- From the $5S_{1/2}$ ($F=1$) ground state, transitions to the $5D_{5/2}$ ($F=3, 2, 1, 0$) excited states are possible.

The relative intensities of these transitions depend on the polarization of the laser light and the specific magnetic sublevels involved.

Conclusion

This application note provides a comprehensive overview and a detailed protocol for performing two-photon spectroscopy of the hyperfine levels of ^{87}Rb . By following the outlined procedures, researchers can obtain high-resolution spectra and accurately measure the hyperfine splittings of the atomic energy levels. This technique is a valuable tool for fundamental research in atomic physics and for the development of advanced technologies such as atomic clocks and quantum sensors.

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